

Solubility of m-PEG5-2-methylacrylate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *m*-PEG5-2-methylacrylate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **m-PEG5-2-methylacrylate** in various organic solvents. Due to the limited availability of precise quantitative solubility data for this specific compound in publicly accessible literature, this guide combines qualitative solubility information with data for structurally related oligo(ethylene glycol) methacrylates. Furthermore, a detailed experimental protocol for determining polymer solubility is provided, alongside a visual representation of the experimental workflow.

Introduction to m-PEG5-2-methylacrylate

m-PEG5-2-methylacrylate is a hydrophilic methoxy-terminated polyethylene glycol (PEG) derivative with a terminal methacrylate group. The molecule consists of a short chain of five ethylene glycol repeating units. This structure imparts a unique solubility profile, influenced by both the hydrophilic PEG chain and the more hydrophobic methacrylate group. Understanding its solubility is critical for a wide range of applications, including in the synthesis of polymers for drug delivery systems, hydrogels, and surface modification of materials.

Solubility Data

Precise, quantitative solubility data for **m-PEG5-2-methylacrylate** is not widely reported in scientific literature. However, based on information from technical data sheets and studies on similar oligo(ethylene glycol) methyl ether methacrylate (OEGMA) compounds, a qualitative and estimated solubility profile can be compiled. Generally, PEG and its derivatives are soluble

in a range of polar organic solvents.[1][2] The solubility is influenced by the length of the PEG chain, the nature of the end groups, and the temperature.

The following table summarizes the available qualitative solubility data for **m-PEG5-2-methylacrylate** and related PEG-methacrylates. It is important to note that "soluble" is a qualitative term and does not imply infinite solubility. Researchers should determine the quantitative solubility for their specific application and conditions.

Organic Solvent	Chemical Class	Solubility of m-PEG5-2-methylacrylate & Related PEG-Methacrylates	Notes
Dimethyl Sulfoxide (DMSO)	Sulfoxide	Soluble	Explicitly mentioned for m-PEG5-2-methylacrylate.
Chloroform (CHCl ₃)	Halogenated Hydrocarbon	Generally Soluble	PEG derivatives are typically soluble in chloroform. [1] [3]
Dichloromethane (DCM)	Halogenated Hydrocarbon	Generally Soluble	PEG derivatives are typically soluble in dichloromethane. [2]
Tetrahydrofuran (THF)	Ether	Generally Soluble	PEG-methacrylates are reported to be soluble in THF. [3]
Dimethylformamide (DMF)	Amide	Generally Soluble	PEG derivatives show good solubility in DMF. [1] [2]
Methanol	Alcohol	Generally Soluble	PEG-methacrylates are reported to be soluble in methanol. [3]
Ethanol	Alcohol	Generally Soluble	PEG-methacrylates are reported to be soluble in ethanol. [3]
Toluene	Aromatic Hydrocarbon	Less Soluble	Solubility of PEG derivatives in toluene is generally lower but can be increased with temperature. [1]

Isopropanol	Alcohol	Less Soluble / Precipitates	Used as a precipitating solvent for some PEG-methacrylates.[3]
Hexane	Aliphatic Hydrocarbon	Insoluble / Precipitates	Used as a precipitating solvent for PEG-methacrylates.[3]
Diethyl Ether	Ether	Insoluble / Precipitates	PEG derivatives are generally not soluble in ether.[1][3]

Experimental Protocol for Determining Solubility

This section outlines a general, robust methodology for determining the solubility of **m-PEG5-2-methylacrylate** in an organic solvent of interest. This protocol is based on standard laboratory practices for polymer solubility determination and can be adapted for specific research needs.
[4]

Materials and Equipment

- **m-PEG5-2-methylacrylate**
- Selected organic solvent(s) (analytical grade or higher)
- Analytical balance (readable to at least 0.1 mg)
- Glass vials with screw caps or other suitable sealed containers
- Vortex mixer or magnetic stirrer with stir bars
- Temperature-controlled environment (e.g., water bath, incubator, or laboratory bench at a recorded temperature)
- Filtration system (e.g., syringe filters with appropriate membrane material compatible with the solvent)

- Equipment for solvent evaporation (e.g., rotary evaporator, vacuum oven, or nitrogen stream)
- Optional: Analytical instrumentation for concentration determination (e.g., UV-Vis spectrophotometer, HPLC, GC)

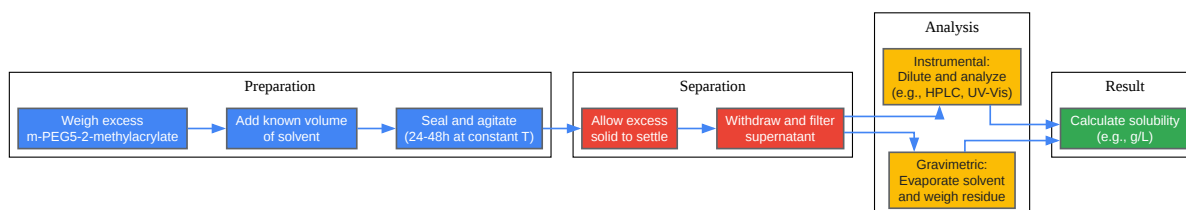
Procedure

- Preparation of Supersaturated Solutions:
 1. Accurately weigh an excess amount of **m-PEG5-2-methylacrylate** into a tared glass vial. The "excess" amount will depend on the expected solubility and should be sufficient to ensure that undissolved solid remains after equilibration.
 2. Add a known volume or mass of the selected organic solvent to the vial.
 3. Seal the vial tightly to prevent solvent evaporation.
 4. Agitate the mixture vigorously using a vortex mixer or magnetic stirrer for a prolonged period (e.g., 24-48 hours) at a constant, recorded temperature. This allows the solution to reach equilibrium. It is crucial to ensure that undissolved solid remains, confirming that the solution is saturated.
- Separation of the Saturated Solution:
 1. Allow the vial to stand undisturbed at the same constant temperature for a period (e.g., 2-4 hours) to allow the excess solid to settle.
 2. Carefully withdraw a known volume of the clear supernatant using a syringe. To ensure no solid particles are transferred, it is highly recommended to use a syringe filter that is chemically compatible with the solvent.
- Determination of Solute Concentration:
 - Gravimetric Method (Primary Method):
 1. Dispense the filtered, saturated solution into a pre-weighed, clean, and dry vial.
 2. Accurately determine the mass of the solution transferred.

3. Carefully evaporate the solvent under controlled conditions (e.g., using a rotary evaporator, a stream of nitrogen, or a vacuum oven at a temperature that will not degrade the solute).
 4. Once the solvent is completely removed, reweigh the vial containing the dried **m-PEG5-2-methylacrylate** residue.
 5. Calculate the solubility as the mass of the dissolved solute per volume (e.g., g/L) or mass of the solvent (e.g., g/100g solvent).
- Instrumental Analysis (Alternative Method):
 1. If a suitable analytical method is available (e.g., UV-Vis spectroscopy if the molecule has a chromophore, or chromatography), prepare a calibration curve using standard solutions of known concentrations of **m-PEG5-2-methylacrylate** in the same solvent.
 2. Dilute the filtered, saturated solution to a concentration that falls within the linear range of the calibration curve.
 3. Analyze the diluted solution and determine its concentration from the calibration curve.
 4. Calculate the original concentration of the saturated solution, accounting for the dilution factor.
 - Data Reporting:
 - Report the solubility in standard units (e.g., g/L, mg/mL, or mol/L).
 - Always specify the temperature at which the solubility was determined.
 - Repeat the experiment at least in triplicate to ensure the reproducibility of the results and report the average value with the standard deviation.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **m-PEG5-2-methylacrylate**.



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Workflow for determining the solubility of **m-PEG5-2-methylacrylate**.

Conclusion

While specific quantitative solubility data for **m-PEG5-2-methylacrylate** remains scarce in the public domain, its general solubility profile can be inferred from its chemical structure and the behavior of similar PEG-based methacrylates. It is expected to be soluble in a range of polar organic solvents. For applications requiring precise solubility values, the experimental protocol provided in this guide offers a reliable framework for their determination. This information is crucial for the effective use of **m-PEG5-2-methylacrylate** in research, development, and manufacturing processes within the pharmaceutical and materials science fields.

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References

- 1. creativepegworks.com [creativepegworks.com]
- 2. labinsights.nl [labinsights.nl]

- 3. polymersource.ca [polymersource.ca]
- 4. apps.dtic.mil [apps.dtic.mil]
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